

Ac-DEVD-CMK TFA: A Technical Guide for Apoptosis Investigation

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Compound of Interest

Compound Name: Ac-DEVD-CMK TFA

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the use of Acetyl-L-aspartyl-L-glutamyl-L-valyl-L-aspartyl-chloromethyl ketone, trifluoroacetate salt (**Ac-DEVD-CMK TFA**), a critical tool for the investigation of apoptosis. We will cover its mechanism of action, role in cellular signaling, quantitative data, and detailed experimental protocols.

Introduction to Ac-DEVD-CMK TFA

Ac-DEVD-CMK TFA is a synthetic, cell-permeable peptide inhibitor that plays a crucial role in the study of programmed cell death, or apoptosis. It is designed to specifically target and inhibit caspase-3, a key executioner enzyme in the apoptotic cascade.^{[1][2][3]} By irreversibly binding to caspase-3, **Ac-DEVD-CMK TFA** effectively blocks the downstream events of apoptosis, making it an invaluable tool for elucidating the mechanisms of cell death and for screening potential therapeutic agents.

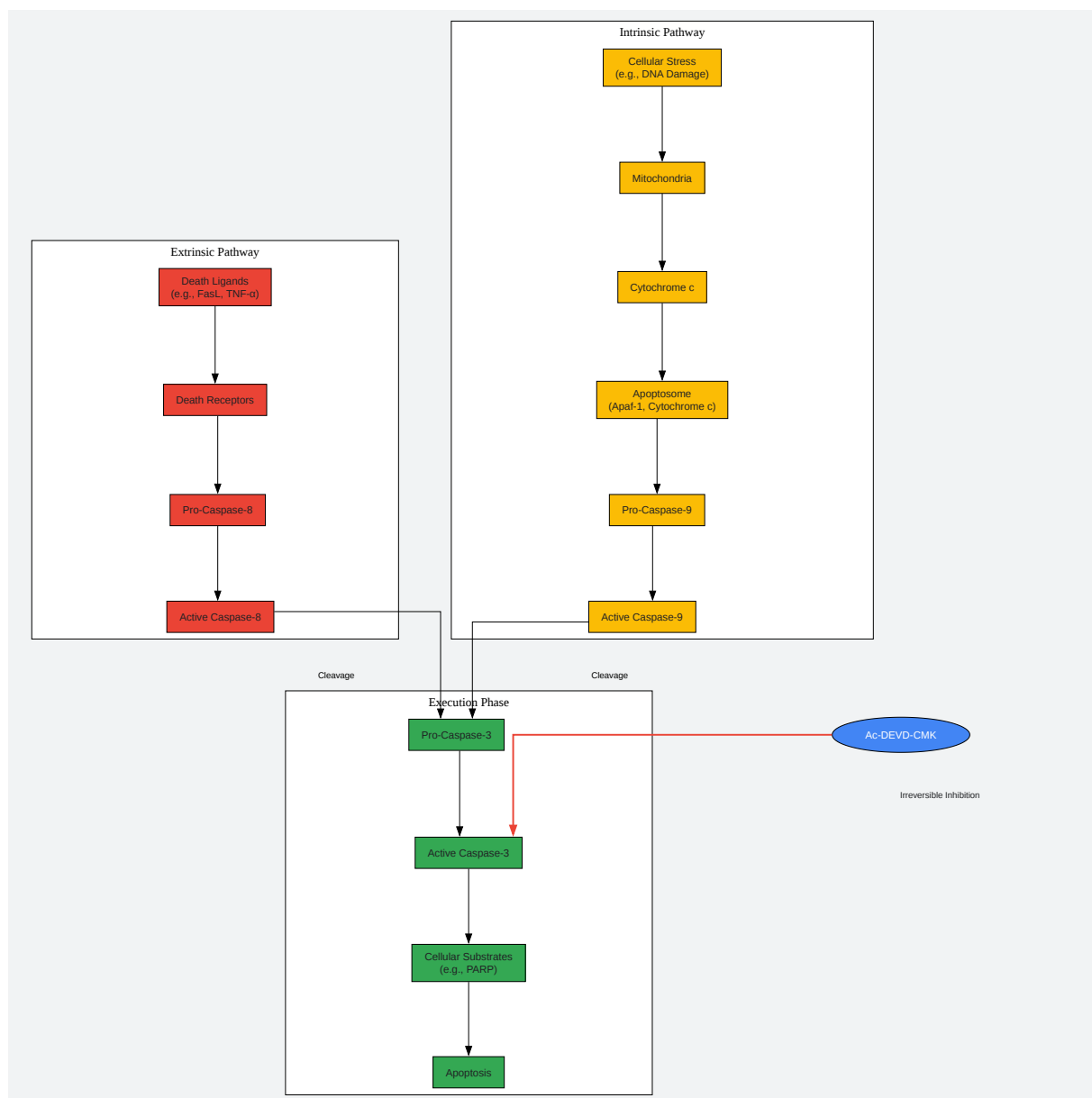
Mechanism of Action

Ac-DEVD-CMK is an irreversible inhibitor of caspase-3.^{[1][4]} Its peptide sequence, DEVD (Asp-Glu-Val-Asp), mimics the cleavage site in key caspase-3 substrates, such as poly(ADP-ribose) polymerase (PARP). This allows the inhibitor to fit into the active site of the enzyme. The chloromethyl ketone (CMK) group then forms a covalent bond with the cysteine residue in the catalytic site of the caspase, leading to its irreversible inactivation.

While it is a potent and selective inhibitor of caspase-3, it is important to note that Ac-DEVD-CMK also demonstrates inhibitory activity against other caspases, including caspase-6, -7, -8, and -10. This cross-reactivity should be considered when interpreting experimental results.

Role in Apoptosis Signaling Pathways

Caspase-3 is a central executioner caspase, activated by both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways. Once activated, it cleaves a multitude of cellular proteins, leading to the characteristic morphological changes of apoptosis, such as DNA fragmentation and the formation of apoptotic bodies. **Ac-DEVD-CMK TFA** acts by blocking this final, critical step.



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Caption: Role of Ac-DEVD-CMK in the apoptotic signaling cascade.

Quantitative and Physicochemical Data

Proper experimental design requires accurate information on the inhibitor's properties and effective concentrations. The following tables summarize key data for **Ac-DEVD-CMK TFA**.

Table 1: Physicochemical Properties

Property	Value	Source
Synonyms	Ac-Asp-Glu-Val-Asp-CMK, Caspase-3 Inhibitor III	
Molecular Formula	C ₂₁ H ₃₁ ClN ₄ O ₁₁ • XCF ₃ COOH	
Molecular Weight	551.0 g/mol	
Purity	≥98%	
Appearance	Crystalline solid	
Solubility	DMSO: 50 mg/mL	
Storage	Store at -20°C for long-term stability (≥ 4 years)	
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	

Table 2: Experimental Concentrations and Specificity

Parameter	Value / Target	Cell Lines / Context	Source
Primary Target	Caspase-3	General	
Other Targets	Caspase-6, -7, -8, -10	General	
Typical In Vitro Concentration	Up to 100 μ M	Jurkat, FaDu, Detroit 562 cells	
Example In Vitro Application	10 μ M for 36h	FaDu and Detroit 562 cells (inhibits p21 cleavage)	
Example In Vitro Application	100 μ M for 24h	Jurkat cells (inhibits ingenol dibenzoate-induced apoptosis)	
Example In Vivo Application	25 mg/kg (single IP dose)	Mice (attenuates acetaminophen-induced liver injury)	

Experimental Protocols

This section provides a detailed methodology for using **Ac-DEVD-CMK TFA** to inhibit apoptosis in a cell culture model.

Protocol: Inhibition of Apoptosis in Cultured Cells

This protocol describes a general procedure to assess the ability of **Ac-DEVD-CMK TFA** to block apoptosis induced by a chemical agent. The endpoint can be a measurement of caspase-3 activity using a fluorogenic or colorimetric substrate (e.g., Ac-DEVD-pNA).

Materials and Reagents:

- **Ac-DEVD-CMK TFA**
- Sterile, anhydrous DMSO
- Cell line of interest (e.g., Jurkat, HeLa)

- Complete cell culture medium
- Apoptosis-inducing agent (e.g., Staurosporine, Etoposide)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer
- Caspase-3 colorimetric or fluorogenic assay kit
- Microplate reader

Procedure:

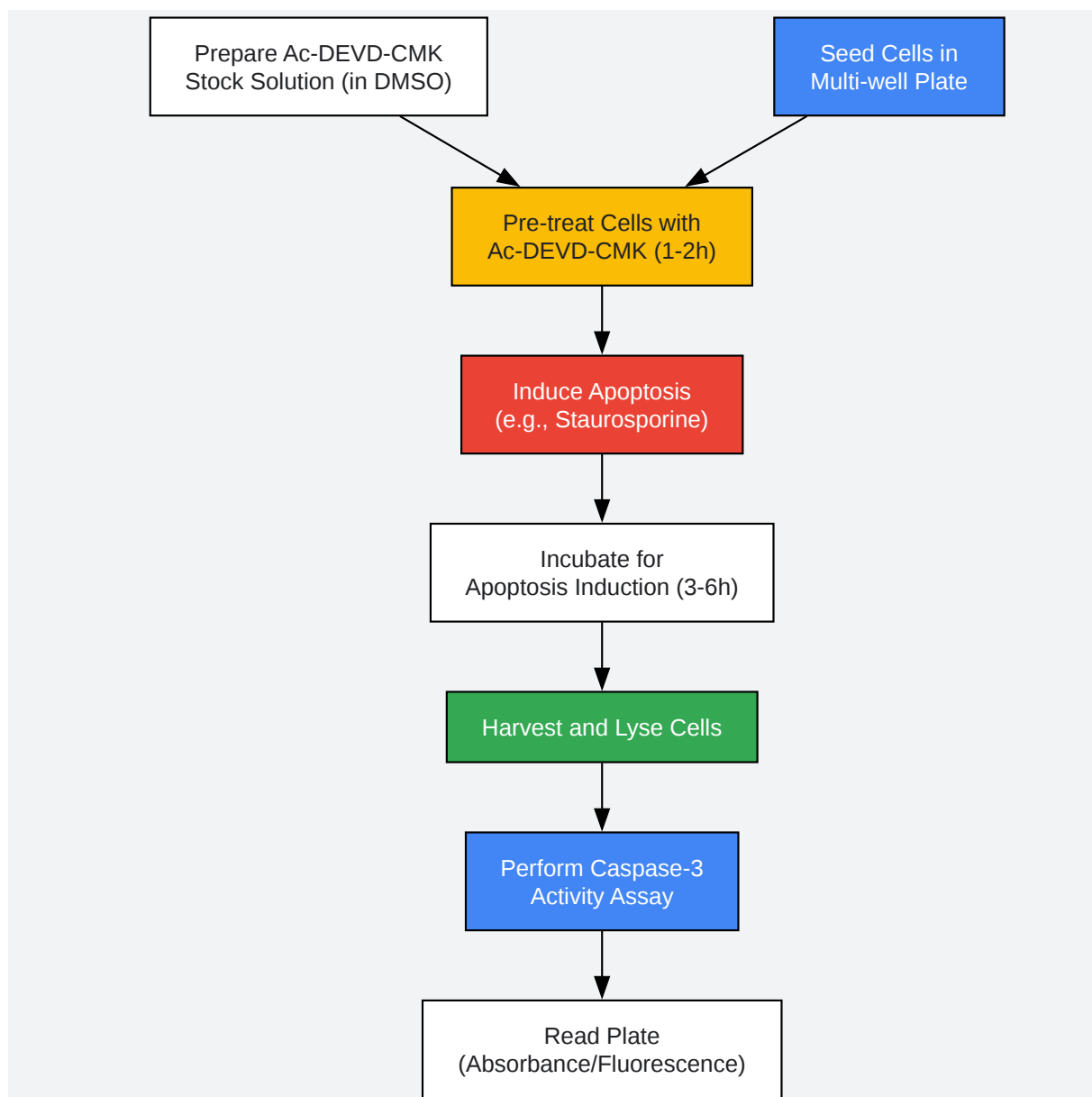
- **Prepare Stock Solution:** Dissolve **Ac-DEVD-CMK TFA** in sterile DMSO to create a concentrated stock solution (e.g., 10-50 mM). Aliquot and store at -20°C or -80°C.
- **Cell Seeding:** Plate cells in a multi-well plate (e.g., 96-well) at a density that will ensure they are in the logarithmic growth phase at the time of treatment. Allow cells to adhere overnight if applicable.
- **Pre-treatment with Inhibitor:** Dilute the Ac-DEVD-CMK stock solution in complete culture medium to the desired final working concentration (e.g., 50 μ M, 100 μ M). Add this to the appropriate wells. For the control and apoptosis-induced groups, add medium with an equivalent concentration of DMSO. Incubate for 1-2 hours.
- **Induce Apoptosis:** Add the apoptosis-inducing agent (e.g., 1 μ M Staurosporine) to the designated wells (apoptosis-induced group and inhibitor-treated group).
- **Incubation:** Incubate the plate for a predetermined time sufficient to induce apoptosis (e.g., 3-6 hours).
- **Cell Lysis:** Harvest the cells. For adherent cells, aspirate the medium and wash with PBS. For suspension cells, centrifuge the plate to pellet the cells. Lyse the cells according to the caspase assay kit manufacturer's instructions.
- **Caspase-3 Activity Assay:** Perform the caspase-3 assay by adding the cell lysate and the caspase-3 substrate (e.g., Ac-DEVD-pNA) to a new plate. Incubate at 37°C for 1-2 hours,

protected from light.

- Data Acquisition: Measure the absorbance (405 nm for pNA) or fluorescence using a microplate reader.

Experimental Groups:

- Negative Control: Untreated cells (vehicle only).
- Positive Control: Cells treated with the apoptosis-inducing agent only.
- Inhibitor Control: Cells treated with **Ac-DEVD-CMK TFA** only.
- Test Group: Cells pre-treated with **Ac-DEVD-CMK TFA**, followed by the apoptosis-inducing agent.



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Caption: General experimental workflow for apoptosis inhibition assay.

Summary of Applications

Ac-DEVD-CMK TFA is a versatile tool used in a wide range of research areas to confirm the role of caspase-3 in cellular processes:

- Cancer Research: To determine if a novel anti-cancer compound induces cell death via caspase-3-dependent apoptosis.
- Neuroscience: To investigate the role of apoptosis in neurodegenerative diseases.
- Metabolic Disease: To study apoptosis induced by conditions such as high glucose (hyperglycemia) in various tissues.
- Toxicology: To assess whether drug-induced organ damage, such as liver injury, is mediated by caspase-3 activation.
- Cardiovascular Research: To explore the mechanisms of cell death in myocardial infarction and reperfusion injury.

By providing a means to selectively block a key executioner of apoptosis, **Ac-DEVD-CMK TFA** remains an essential compound for researchers dedicated to understanding and manipulating the complex process of programmed cell death.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. stemcell.com [stemcell.com]
- 4. caymanchem.com [caymanchem.com]
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